

Application Notes & Protocols for the Detection of Aldicarb Sulfone in Soil

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Compound of Interest

Compound Name: Aldicarb-d3 Sulfone

Cat. No.: B1146951

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These application notes provide detailed analytical protocols for the quantitative determination of Aldicarb Sulfone in soil samples. The methodologies outlined are based on established and validated techniques, including High-Performance Liquid Chromatography (HPLC) with Diode Array Detection (DAD) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Additionally, a widely used sample preparation method, QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), is detailed.

Introduction

Aldicarb is a carbamate pesticide used to control a variety of insects, mites, and nematodes. In the environment, particularly in soil, aldicarb can be oxidized to form two primary metabolites: aldicarb sulfoxide and aldicarb sulfone.[1] Aldicarb sulfone is a toxicologically significant and relatively stable metabolite that can persist in soil, posing a potential risk of groundwater contamination and uptake by crops.[2][3] Therefore, sensitive and reliable analytical methods are crucial for monitoring its presence in soil to ensure environmental safety and regulatory compliance.

This document outlines protocols for the extraction, cleanup, and analysis of aldicarb sulfone in soil, providing key performance data to aid in method selection and implementation.

Quantitative Data Summary

The following tables summarize the performance of different analytical methods for the determination of aldicarb sulfone in soil.

Table 1: Performance Data for HPLC-DAD Analysis

Parameter	Value	Soil Type	Reference
Limit of Detection (LOD)	Not Reported	-	[1]
Limit of Quantitation (LOQ)	40 µg/kg	-	[1]
Wavelength for Detection	202 nm (primary), 236 nm (secondary for sulfoxide)	-	[1]

Table 2: Performance Data for LC-MS/MS Analysis

Parameter	Value (ECM)	Value (ILV)	Soil Type	Reference
Limit of Detection (LOD)	0.600 µg/L	2 µg/kg	Sandy Loam	[4]
Limit of Quantitation (LOQ)	5.00 µg/L	10.0 µg/kg	Sandy Loam	[4]
Mean Recoveries (at 10 µg/kg)	70-120%	70-120%	Sandy Loam	[4]
Relative Standard Deviation (RSD)	≤20%	≤20%	Sandy Loam	[4]

ECM: Enchanting Cetacean Method; ILV: Independent Laboratory Validation

Experimental Protocols

Protocol 1: Sample Preparation and Extraction using QuEChERS

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction and cleanup of pesticide residues from various matrices, including soil.^{[5][6][7]}

Materials:

- Homogenized soil sample
- 50 mL centrifuge tubes with screw caps
- Acetonitrile (ACN), HPLC grade
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Vortex mixer
- Centrifuge

Procedure:

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- If the soil is dry, add 7 mL of deionized water, vortex briefly, and allow to hydrate for 30 minutes.^[6]
- Add 10 mL of acetonitrile to the centrifuge tube.
- Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl).

- Immediately cap the tube and shake vigorously for 1 minute.
- Centrifuge the tube at ≥ 3000 rcf for 5 minutes.[6]
- Transfer the supernatant (acetonitrile layer) to a clean tube containing the d-SPE (dispersive solid-phase extraction) cleanup sorbents. For aldicarb sulfone, a combination of PSA and C18 is often effective.[7]
- Vortex the cleanup tube for 30 seconds.
- Centrifuge at ≥ 5000 rcf for 2 minutes.[6]
- The resulting supernatant is ready for analysis by HPLC-DAD or LC-MS/MS.

Protocol 2: HPLC-DAD Analysis

This method is suitable for the quantification of aldicarb sulfone in soil extracts with relatively low matrix interference.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system
- Diode Array Detector (DAD)
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m)

Chromatographic Conditions:

- Mobile Phase: Acetonitrile and water gradient. A typical gradient could start with a higher water percentage and ramp up the acetonitrile concentration.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10-20 μ L
- Column Temperature: Ambient or controlled at a specific temperature (e.g., 30 °C)
- Detection Wavelength: 202 nm[1]

Procedure:

- Prepare a series of calibration standards of aldicarb sulfone in a suitable solvent (e.g., acetonitrile).
- Inject the prepared soil extract and calibration standards into the HPLC system.
- Identify the aldicarb sulfone peak based on its retention time compared to the standard.
- Quantify the concentration of aldicarb sulfone in the sample by comparing its peak area to the calibration curve.

Protocol 3: LC-MS/MS Analysis

LC-MS/MS offers higher selectivity and sensitivity, making it ideal for detecting low concentrations of aldicarb sulfone in complex soil matrices.[4]

Instrumentation:

- Liquid Chromatograph (LC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Chromatographic Conditions:

- Column: A suitable reversed-phase column (e.g., C18)
- Mobile Phase: A gradient of water and methanol or acetonitrile, often with additives like formic acid or ammonium formate to improve ionization.
- Flow Rate: Typically in the range of 0.2-0.5 mL/min
- Injection Volume: 5-10 μ L

Mass Spectrometry Conditions:

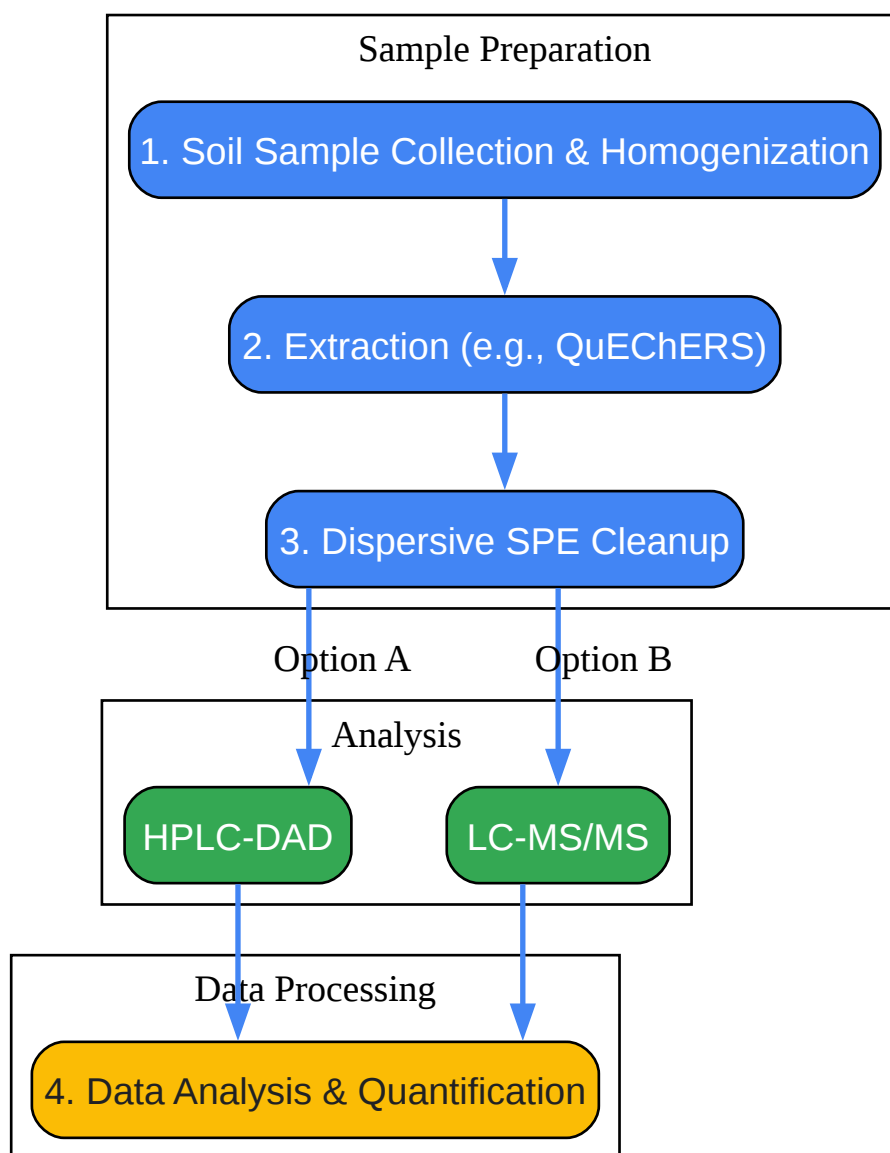
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Precursor Ion (m/z): 223.10[4]

- Product Ion (m/z): 148.00[4]
- Collision Energy and other MS parameters: These will need to be optimized for the specific instrument used.

Procedure:

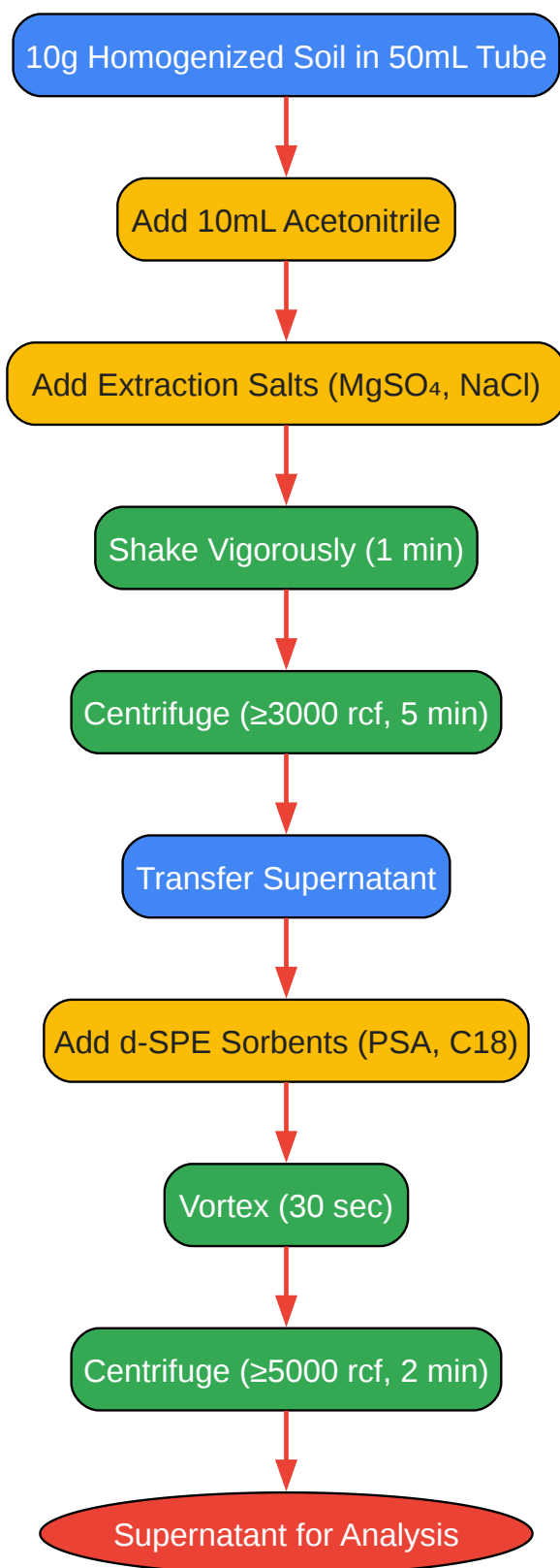
- Prepare calibration standards and inject the prepared soil extract into the LC-MS/MS system.
- Monitor the specific precursor-to-product ion transition for aldicarb sulfone.
- The retention time and the specific mass transition confirm the identity of the analyte.
- Quantify the concentration based on the peak area of the specific transition relative to a calibration curve.

Visualizations



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Caption: General experimental workflow for the analysis of Aldicarb Sulfone in soil.



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Caption: Detailed workflow of the QuEChERS sample preparation method.

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